

Introduction: A Modern Building Block for Complex Challenges

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Compound of Interest

Compound Name: *2-Amino-6-(Trifluoromethoxy)phenol*

Cat. No.: *B581549*

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In the landscape of contemporary drug discovery, the strategic selection of molecular building blocks is paramount to success. **2-Amino-6-(Trifluoromethoxy)phenol**, identified by its CAS number 1261524-09-7, has emerged as a key intermediate for researchers and medicinal chemists. Its unique trifunctional aromatic scaffold—possessing a hydroxyl, an amino, and a trifluoromethoxy group in a specific ortho/meta relationship—offers a versatile platform for constructing complex molecular architectures.

The true value of this compound lies in the strategic incorporation of the trifluoromethoxy (-OCF₃) group. This substituent is increasingly favored in pharmaceutical chemistry for its profound ability to enhance critical drug-like properties.^[1] Unlike more traditional moieties, the -OCF₃ group acts as a "super-halogen," providing a powerful combination of high electronegativity and lipophilicity.^[1] This enhancement of lipophilicity and metabolic stability can significantly improve a drug candidate's membrane permeability, bioavailability, and in vivo half-life, making it a crucial tool for overcoming pharmacokinetic challenges.^{[2][3]} This guide provides an in-depth technical overview of **2-Amino-6-(Trifluoromethoxy)phenol**, from its fundamental properties to its strategic application in the laboratory.

Chapter 1: Physicochemical and Structural Characteristics

The utility of **2-Amino-6-(Trifluoromethoxy)phenol** begins with its distinct physical and chemical properties. These characteristics dictate its behavior in reactions, its solubility, and its

handling requirements.

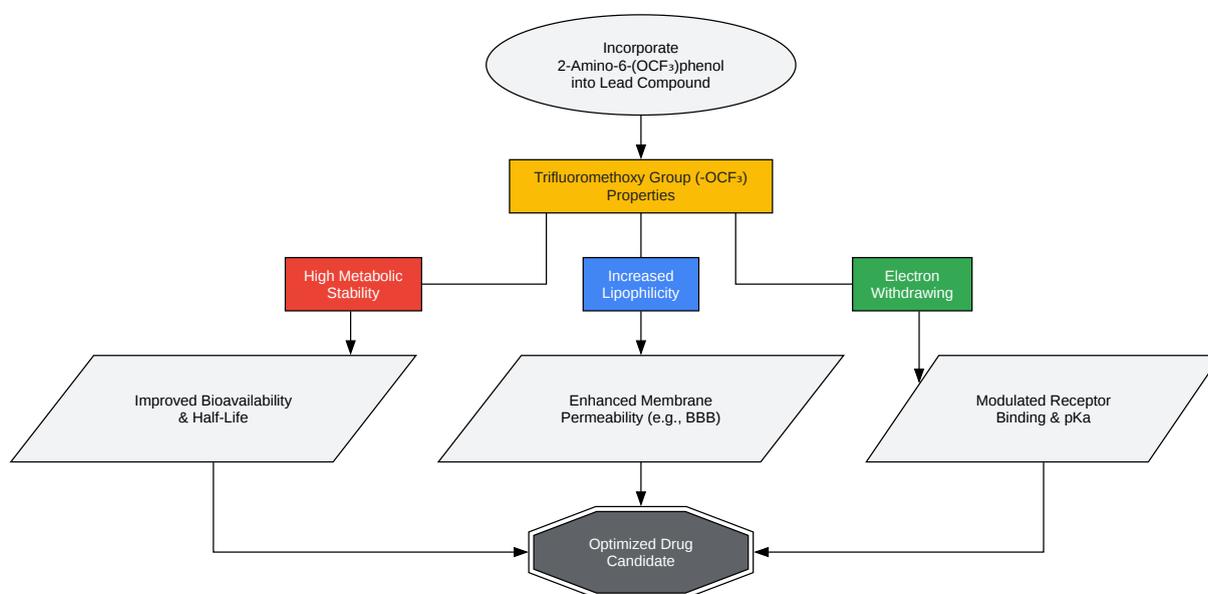
Core Properties

A summary of the compound's key quantitative data is presented below for easy reference.

Property	Value	Source(s)
CAS Number	1261524-09-7	[4][5][6][7]
Molecular Formula	C ₇ H ₆ F ₃ NO ₂	[5][6][7]
Molecular Weight	193.13 g/mol	[5][6][7]
Appearance	Light brown to brown or off-white to pale yellow crystalline solid	[4][5][6]
Melting Point	110-115 °C	[5][6]
Boiling Point	210.1 ± 40.0 °C (Predicted)	[4]
Density	1.479 - 1.48 g/cm ³	[4][5][6]
Solubility	Sparingly soluble in water; Soluble in polar organic solvents (e.g., DMSO, Methanol)	[5][6]
pKa	7.88 ± 0.35 (Predicted)	[4]

Molecular Structure

The arrangement of the functional groups on the phenol ring is critical to the molecule's reactivity and utility.



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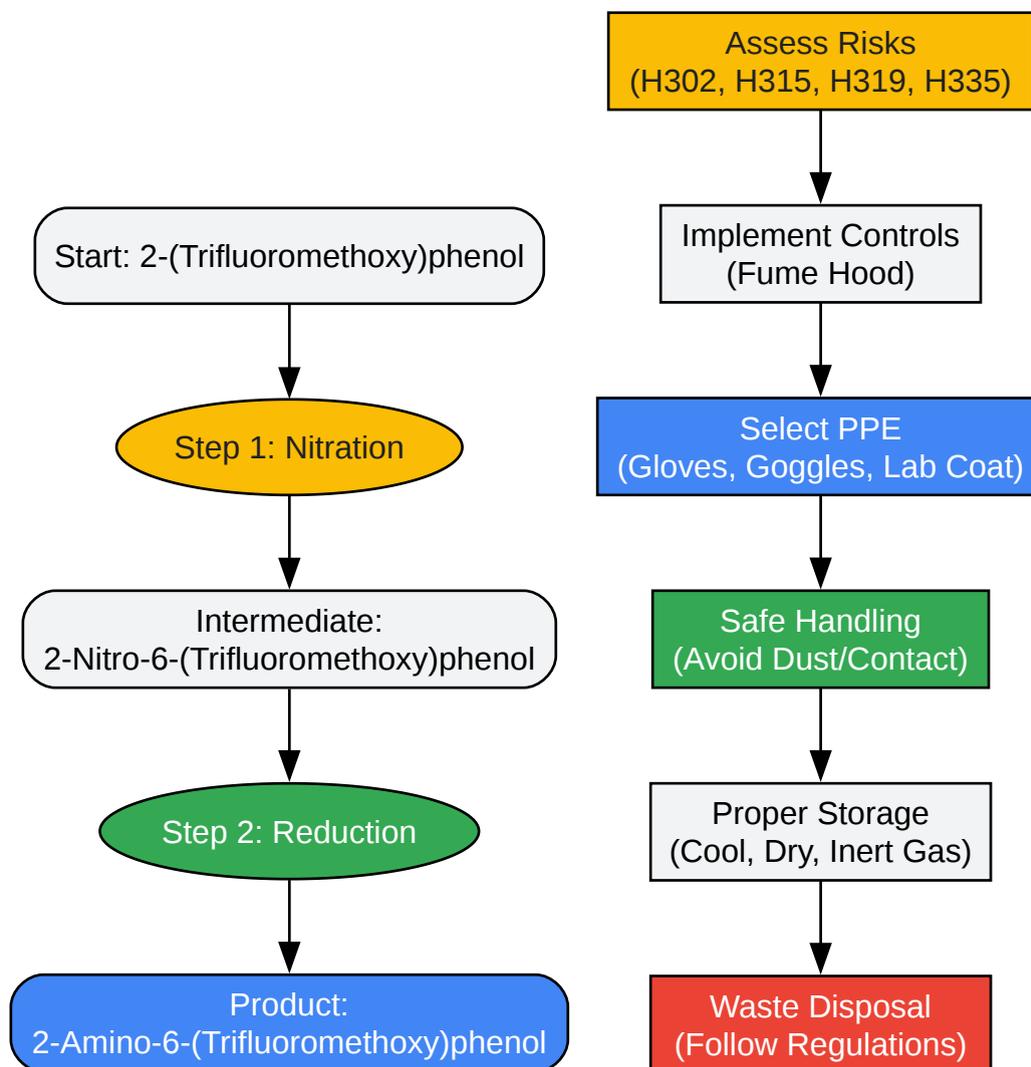
Caption: Logic flow of the -OCF₃ group's impact on drug properties.

Chapter 3: Synthesis and Reactivity

While **2-Amino-6-(Trifluoromethoxy)phenol** is commercially available from various suppliers, understanding its synthesis is crucial for process development and analog design. [4]A plausible and efficient synthetic route can be designed based on established principles of aromatic chemistry.

Proposed Synthetic Pathway

A common and logical approach to installing an amino group ortho to a hydroxyl group is through the nitration of a phenol precursor followed by the chemical reduction of the resulting nitro group. A patent for a structurally related aminophenol demonstrates the viability of this nitration-reduction sequence. [8]



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